

# An In-depth Technical Guide to the Molecular Properties of $\beta$ -Lactose

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *beta-Lactose*

Cat. No.: *B051086*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused examination of the fundamental molecular characteristics of **beta-lactose** ( $\beta$ -lactose), a disaccharide of significant interest in pharmaceutical formulations and scientific research.

## Core Molecular Attributes

**Beta-lactose** is a disaccharide composed of two monosaccharide units: D-galactose and D-glucose, linked by a  $\beta$ -1  $\rightarrow$  4 glycosidic bond.<sup>[1]</sup> Its chemical structure and composition are well-defined, making it a reliable excipient in drug development and a standard compound in various biochemical applications. The "beta" designation in  $\beta$ -lactose refers to the anomeric form of the glucopyranose ring.<sup>[1]</sup>

## Quantitative Molecular Data

The molecular formula and weight are critical parameters for stoichiometric calculations, formulation development, and analytical characterization. The key quantitative data for  $\beta$ -lactose are summarized below.

Parameter	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O <sub>11</sub>	[2][3][4][5][6]
Molecular Weight	342.30 g/mol	[2][3][5][6]
Monoisotopic Mass	342.11621151 Da	[2][4]
CAS Number	5965-66-2	[2][3][4][5][6]

## Methodologies for Structural and Molecular Weight Determination

The molecular weight and formula of carbohydrates like  $\beta$ -lactose are typically determined and confirmed using a combination of analytical techniques.

### Experimental Protocol Overview: Mass Spectrometry

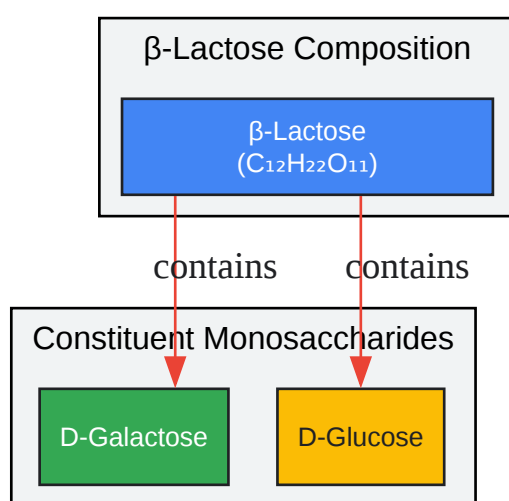
- **Sample Preparation:** A dilute solution of  $\beta$ -lactose is prepared in a suitable solvent, often a water-methanol mixture.
- **Ionization:** The sample is introduced into a mass spectrometer and ionized, commonly using Electrospray Ionization (ESI). ESI is a soft ionization technique that keeps the molecule intact, which is crucial for accurate molecular weight determination.
- **Mass Analysis:** The ionized molecules are guided into a mass analyzer (e.g., Time-of-Flight or Quadrupole), which separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus  $m/z$ .
- **Data Interpretation:** The peak corresponding to the intact molecule (molecular ion) is identified. For  $\beta$ -lactose (C<sub>12</sub>H<sub>22</sub>O<sub>11</sub>), this would be expected at an  $m/z$  corresponding to its monoisotopic mass.

### Confirmation via X-ray Crystallography

The precise three-dimensional arrangement of atoms and the covalent structure, which confirms the molecular formula, can be determined by X-ray crystallography. This technique involves crystallizing the compound and analyzing the diffraction pattern of X-rays passing through the crystal.

## Visualization of Molecular Composition

The logical relationship between  $\beta$ -lactose and its constituent monosaccharides can be visualized as follows:



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Caption: Logical diagram illustrating the composition of  $\beta$ -lactose from its monosaccharide units.

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Properties of β-Lactose]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051086#beta-lactose-molecular-weight-and-formula]

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